

(E)-(3-Chlorostyryl)boronic acid proper disposal procedures

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Compound of Interest

Compound Name: (E)-(3-Chlorostyryl)boronic acid

CAS No.: 214907-21-8

Cat. No.: B3252239

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Topic: (E)-(3-Chlorostyryl)boronic acid proper disposal procedures

Executive Summary

(E)-(3-Chlorostyryl)boronic acid (CAS: 1258237-13-6) is a halogenated organoboron compound frequently used in Suzuki-Miyaura cross-coupling reactions.[1][2] Proper disposal requires strict adherence to halogenated organic waste protocols due to the presence of the chlorine substituent. Unlike simple organic acids, this compound poses specific risks regarding oxidative stability and compatibility with strong oxidizers.[3] This guide outlines a "cradle-to-grave" workflow for the safe segregation, packaging, and disposal of this substance, ensuring compliance with RCRA and local hazardous waste regulations.

Chemical Profile & Hazard Identification

Before initiating disposal, verify the material identity and associated hazards to determine the correct waste stream.

Parameter	Data
Chemical Name	(E)-(3-Chlorostyryl)boronic acid
CAS Number	1258237-13-6
Molecular Formula	C ₈ H ₈ BClO ₂
Physical State	Solid (Powder)
GHS Classification	Warning Skin Irrit. 2 (H315), Eye Irrit.[1][4][5][6] 2A (H319), STOT SE 3 (H335)
Key Reactivity	Sensitive to strong oxidizers (e.g., H ₂ O ₂ , HNO ₃); may dehydrate to form boroxines.
Waste Code (RCRA)	D001 (Ignitable, if in flammable solvent), Halogenated Organic (due to Cl).[1]

Pre-Disposal: Segregation & Compatibility

Critical Directive: Never dispose of **(E)-(3-Chlorostyryl)boronic acid** down the drain.[1] The chlorine atom classifies it as halogenated waste, which requires high-temperature incineration at specialized facilities.[1]

Compatibility Matrix

- Incompatible With: Strong oxidizing agents (peroxides, permanganates, nitric acid), strong bases.[3]
- Compatible With: General halogenated organic solvents (DCM, Chloroform) and non-halogenated solvents (Acetone, Ethyl Acetate) only if segregated properly.

Storage Prior to Disposal:

- Store in a cool, dry place away from oxidizers.
- Keep container tightly sealed to prevent hydrolysis or dehydration.

Disposal Procedures (Step-by-Step)

Scenario A: Disposal of Pure Solid Waste

- Step 1: Container Selection. Use a wide-mouth high-density polyethylene (HDPE) or glass jar with a screw-top lid.[1]
- Step 2: Transfer. Transfer the solid powder into the container using a chemically resistant spatula. Do not generate dust.[6][7][8][9]
- Step 3: Labeling. Affix a hazardous waste label.
 - Constituents: "(E)-(3-Chlorostyryl)boronic acid, 95%+"[1]
 - Hazard Checkbox: Toxic, Irritant.
- Step 4: Storage. Place in the "Solid Hazardous Waste" satellite accumulation area.

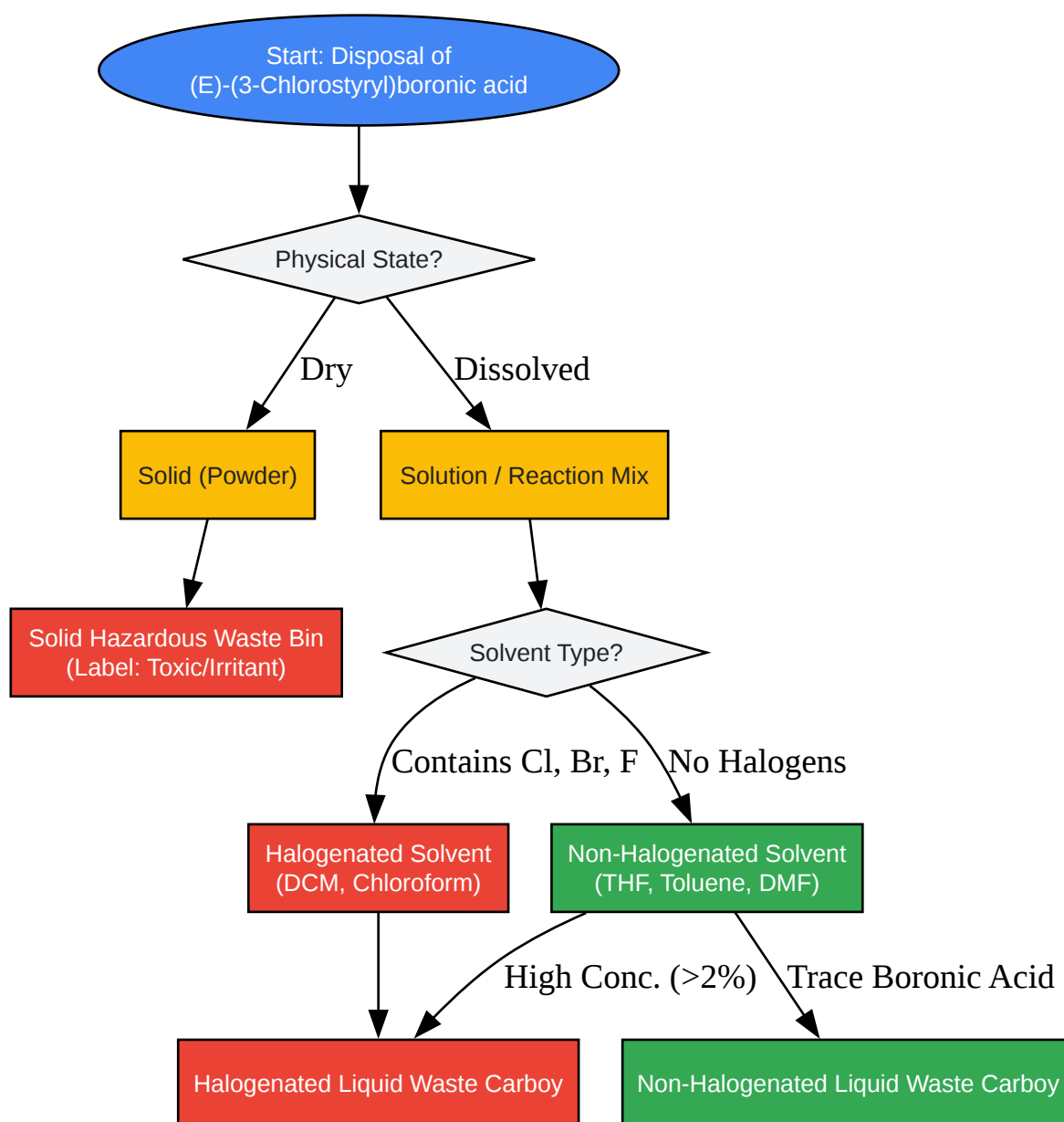
Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

- Step 1: Characterization. Determine the primary solvent.
 - If solvent is Dichloromethane (DCM) or Chloroform: Use the Halogenated Waste stream.
 - If solvent is THF, DMF, or Toluene: Use the Non-Halogenated Waste stream unless the concentration of the chlorinated boronic acid is high (>1-2%), in which case default to Halogenated Waste to be safe.
- Step 2: Quenching (Suzuki Coupling Context).
 - If the waste contains residual catalyst (Palladium) or base (Carbonates/Phosphates), neutralize the aqueous layer first.
 - Separate the organic layer containing the boronic acid residue.
- Step 3: Collection. Pour the organic layer into the appropriate solvent waste carboy (Halogenated vs. Non-Halogenated).
 - Crucial: Do not fill carboys >90% full to allow for expansion.

Visual Workflows

Figure 1: Waste Stream Decision Tree

This diagram guides the researcher to the correct waste container based on the physical state and solvent composition.

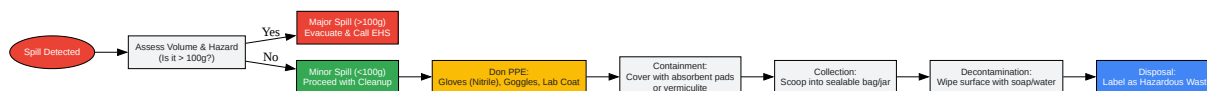


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Caption: Decision logic for selecting the appropriate waste stream based on physical state and solvent composition.

Figure 2: Spill Response Protocol

Immediate actions to take in the event of a laboratory spill.



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Caption: Operational workflow for managing minor vs. major spills of **(E)-(3-Chlorostyryl)boronic acid**.

Regulatory Compliance & Documentation

- US EPA (RCRA): This compound is not P-listed or U-listed specifically, but it falls under the characteristic of Toxic if leachable or simply as a chemical waste requiring incineration.[1] The chlorine content mandates treatment as Halogenated Waste to prevent the formation of dioxins during improper combustion [1].
- European Waste Catalogue (EWC): Assign code 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).
- Labeling Requirements:
 - Full chemical name (No abbreviations/formulas).
 - Hazard warnings (Irritant).[5][6][7][8][9]
 - Date of accumulation start.[10]

Emergency Response

- Eye Contact: Rinse cautiously with water for 15 minutes.[7] Remove contact lenses if present.[6][7][8]

- Skin Contact: Wash with plenty of soap and water.[7][8][9] Boronic acids can be absorbed; do not use solvents (like ethanol) to wash skin as this may increase absorption.
- Inhalation: Move to fresh air. If symptoms persist, seek medical attention.

References

- US Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Available at: [\[Link\]\[1\]](#)
- PubChem.Compound Summary: **(E)-(3-Chlorostyryl)boronic acid** (CAS 1258237-13-6).[1] Available at: [\[Link\]\[1\]](#)

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- To cite this document: BenchChem. [(E)-(3-Chlorostyryl)boronic acid proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3252239/docs#e-3-chlorostyryl-boronic-acid-proper-disposal-procedures>]

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